

Application Notes: UAMC-3203 Hydrochloride Solubility and Protocols

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Compound of Interest

Compound Name: UAMC-3203 hydrochloride

Cat. No.: B2603605

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These application notes provide detailed information on the solubility of **UAMC-3203 hydrochloride** in Dimethyl Sulfoxide (DMSO) and Phosphate-Buffered Saline (PBS). This document also includes comprehensive experimental protocols for solution preparation and solubility determination, along with a diagram of the compound's mechanism of action.

Data Presentation: Solubility of UAMC-3203 Hydrochloride

The solubility of **UAMC-3203 hydrochloride** can vary based on the solvent and experimental conditions. The following table summarizes the reported solubility data for easy reference and comparison.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	~25[1]	~49.2	
94[2]	199.29	Use of fresh, non-hygroscopic DMSO is recommended as moisture can reduce solubility.[2]	
125[3]	246.00	Ultrasonic assistance may be needed.[3]	
175	371.03	Ultrasonic assistance may be needed.[4]	
PBS (pH 7.4)	~0.065	0.1273	Determined after 72 hours of mixing at room temperature.[5]
1:3 DMSO:PBS (pH 7.2)	~0.25[1]	~0.49	Prepared by first dissolving in DMSO, then diluting with PBS. [1]

Molecular Weight of **UAMC-3203 hydrochloride**: 508.1 g/mol [1]

Experimental Protocols

Protocol 1: Preparation of a UAMC-3203 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **UAMC-3203 hydrochloride** in DMSO.

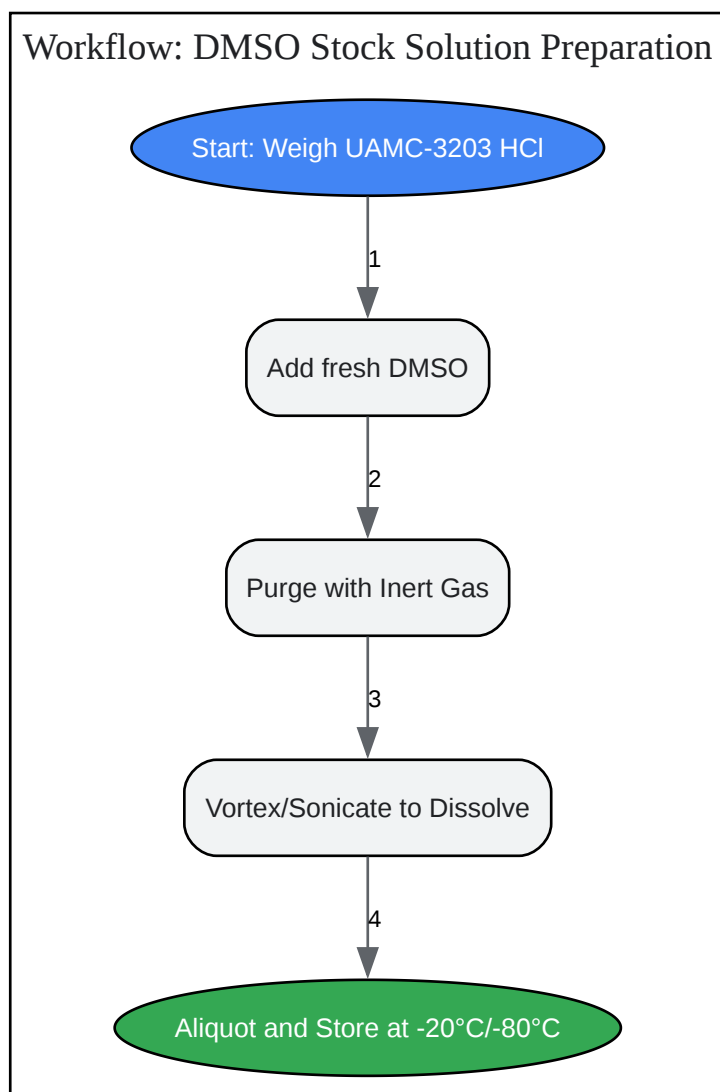
Materials:

- **UAMC-3203 hydrochloride** (crystalline solid)[1]

- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Inert gas (e.g., argon or nitrogen)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the **UAMC-3203 hydrochloride** vial to room temperature before opening.
- Weigh the desired amount of **UAMC-3203 hydrochloride** in a sterile tube.
- Add the appropriate volume of fresh DMSO to achieve the desired concentration (e.g., for a 10 mg/mL solution, add 100 μ L of DMSO to 1 mg of **UAMC-3203 hydrochloride**).
- Purge the headspace of the tube with an inert gas to prevent oxidation.^[1]
- Tightly cap the tube and vortex thoroughly until the solid is completely dissolved.
- If necessary, sonicate the solution in an ultrasonic bath to aid dissolution.^{[3][4]}
- Store the stock solution at -20°C or -80°C for long-term stability.^[3] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.^[3]



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Workflow for preparing a DMSO stock solution.

Protocol 2: Preparation of a UAMC-3203 Hydrochloride Working Solution in PBS

This protocol details the preparation of a diluted working solution of **UAMC-3203 hydrochloride** in PBS from a DMSO stock solution. Direct dissolution in aqueous buffers is limited due to the compound's sparse solubility.[1]

Materials:

- **UAMC-3203 hydrochloride** DMSO stock solution (from Protocol 1)
- Phosphate-Buffered Saline (PBS), pH 7.2-7.4
- Sterile conical tubes or vials

Procedure:

- Thaw the DMSO stock solution of **UAMC-3203 hydrochloride** at room temperature.
- Briefly vortex the stock solution to ensure homogeneity.
- In a sterile tube, add the desired volume of PBS.
- While vortexing the PBS, add the required volume of the DMSO stock solution dropwise to achieve the final desired concentration. For example, to prepare a 1:3 DMSO:PBS solution, add 1 part of the DMSO stock to 3 parts of PBS.[\[1\]](#)
- Continue to mix the solution for a few minutes to ensure complete dilution.
- Use the freshly prepared aqueous solution promptly. It is not recommended to store the aqueous solution for more than one day.[\[1\]](#)

Protocol 3: Determination of Aqueous Solubility

This protocol outlines a method to determine the solubility of **UAMC-3203 hydrochloride** in an aqueous buffer like PBS, adapted from published methodologies.[\[5\]](#)

Materials:

- **UAMC-3203 hydrochloride**
- Aqueous buffer (e.g., PBS, pH 7.4)
- Glass vials with screw caps
- Orbital shaker or rotator
- Microcentrifuge

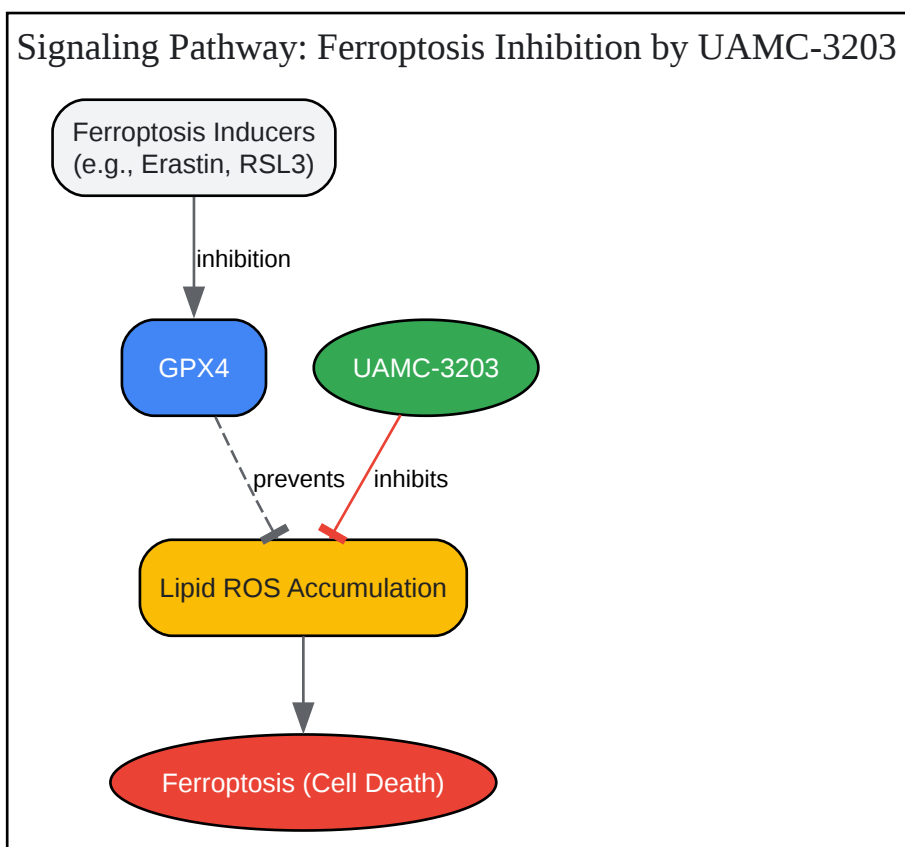
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Add an excess amount of **UAMC-3203 hydrochloride** (e.g., 5-10 mg) to a glass vial containing a known volume of the aqueous buffer (e.g., 1 mL).^[5]
- Seal the vial and place it on an orbital shaker at room temperature.
- Equilibrate the suspension for an extended period (e.g., 24-72 hours) to ensure saturation.^[5]
- After equilibration, centrifuge the suspension at high speed (e.g., 13,000 rpm) for 15 minutes to pellet the undissolved solid.^[5]
- Carefully collect the supernatant without disturbing the pellet.
- Analyze the concentration of **UAMC-3203 hydrochloride** in the supernatant using a validated HPLC method.^[5]
- The determined concentration represents the solubility of the compound in the specific aqueous buffer under the tested conditions.

Mechanism of Action: Ferroptosis Inhibition

UAMC-3203 is a potent inhibitor of ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation.^{[1][6]} It acts as a radical-trapping antioxidant, preventing the accumulation of lipid reactive oxygen species (ROS). The primary target of this pathway is the enzyme Glutathione Peroxidase 4 (GPX4), which is crucial for detoxifying lipid peroxides. By inhibiting lipid peroxidation, UAMC-3203 protects cells from ferroptotic death.



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UAMC-3203 inhibits ferroptosis by preventing lipid ROS accumulation.

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